

2,4-Dichlorobenzyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dichlorobenzyl chloride

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In-Depth Technical Guide: 2,4-Dichlorobenzyl Chloride

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the chemical properties, synthesis, and applications of **2,4-Dichlorobenzyl chloride**, a key intermediate in various chemical and pharmaceutical syntheses.

Core Chemical Data

2,4-Dichlorobenzyl chloride is an organic compound used primarily as an intermediate in the synthesis of other chemicals, including pharmaceuticals and pesticides.^{[1][2]} Its physical and chemical properties are well-documented.

Property	Value	Source
Molecular Formula	C7H5Cl3	[1][2][3][4][5]
Molecular Weight	195.5 g/mol (195.47 g/mol)	[1][3][4][5]
CAS Number	94-99-5	[1][6]
Appearance	Clear colorless to very light yellow oily liquid	[1][6]
Density	1.407 g/mL at 25 °C	[6]
Boiling Point	248 °C	[6]
Melting Point	-2.6 °C	[6]
Refractive Index	n ₂₀ /D 1.576	[6]
IUPAC Name	2,4-dichloro-1-(chloromethyl)benzene	[3]
Synonyms	alpha,2,4-Trichlorotoluene, 2,4-Dichloro-1-(chloromethyl)benzene	[1][3]

Experimental Protocols

Synthesis of 2,4-Dichlorobenzyl Chloride

A common method for the synthesis of **2,4-Dichlorobenzyl chloride** involves the reaction of 2,4-dichlorobenzyl alcohol with a chlorinating agent.[6]

Materials:

- 2,4-dichlorobenzyl alcohol (17.7 g, 0.1 mol)
- Dichloromethane (30 mL)
- N,N-dimethylformamide (DMF, 1 mL)
- Phosphorus trichloride (4.68 g, 0.034 mol)

Procedure:

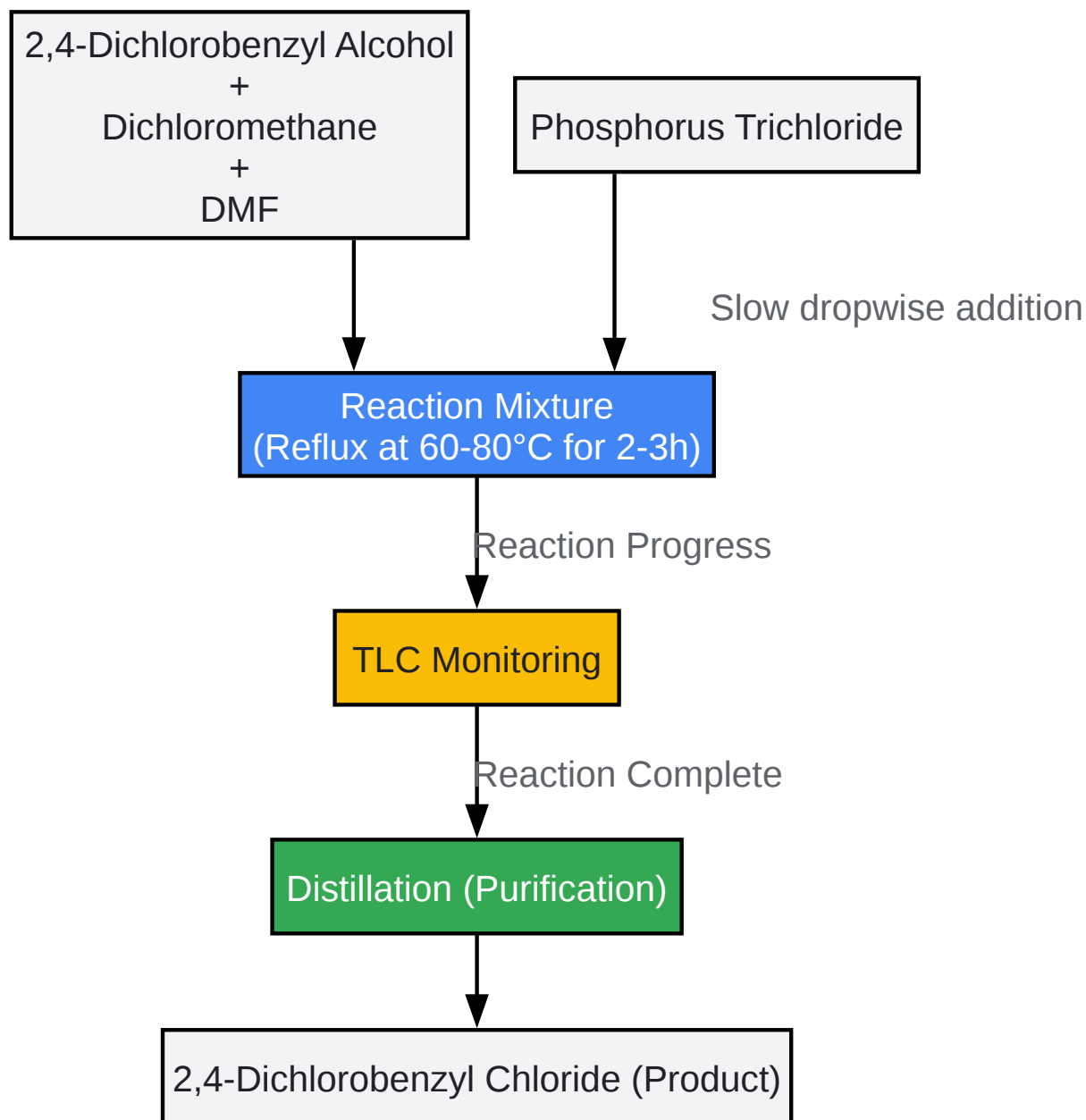
- To a 100 mL round-bottomed flask, add 2,4-dichlorobenzyl alcohol, dichloromethane, and N,N-dimethylformamide.[6]
- Slowly add phosphorus trichloride dropwise to the mixture.[6]
- Heat the reaction mixture to reflux temperature (60-80°C).[6]
- The reaction is allowed to proceed for 2-3 hours.[6]
- Monitor the progress of the reaction using thin-layer chromatography (TLC) until the starting material is no longer detectable.[6]
- Upon completion, the product, **2,4-dichlorobenzyl chloride**, is purified by distillation. The expected yield is approximately 92% (17.99 g).[6]

Applications and Logical Relationships

2,4-Dichlorobenzyl chloride serves as a crucial building block in organic synthesis. Its primary applications are in the production of pharmaceuticals, agrochemicals, and antiseptics. [2][4][7] For instance, it is a reactant in the commercial production of the antifungal medication miconazole and is used to synthesize certain pesticides and herbicides.[1][7] It is also found in antiseptic and disinfectant products like lozenges and throat sprays.[7]

Synthesis Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **2,4-Dichlorobenzyl chloride** from 2,4-dichlorobenzyl alcohol.



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Synthesis workflow for **2,4-Dichlorobenzyl chloride**.

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